Application Note: High-Precision Quantitation of Isonicotinamide in Plasma using Deuterated Internal Standards

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Compound of Interest

Compound Name:	*1-Methyl-d3 Isonicotinamide Chloride*
Cat. No.:	*B1156548*

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Abstract

Isonicotinamide (INA), a primary metabolite of the anti-tuberculosis drug Isoniazid and a key intermediate in NAD+ salvage pathways, presents a unique bioanalytical challenge: it is a structural isomer of the abundant endogenous compound Nicotinamide (NAM). Both share the same molecular weight (122.12 g/mol) and primary fragmentation patterns (m/z 123.1 → 80.1), making mass spectrometry alone insufficient for selectivity.

This protocol details a rigorous LC-MS/MS workflow utilizing Isonicotinamide-d4 as a stable isotope-labeled internal standard (SIL-IS). Key features include a chromatographic method optimized for isomer resolution and a "self-validating" spiking protocol that corrects for matrix effects and recovery variability.

Introduction & Scientific Rationale

The Isomer Challenge

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In bioanalysis, specificity is paramount. INA (pyridine-4-carboxamide) and NAM (pyridine-3-carboxamide) are positional isomers. Standard C18 chromatography often fails to resolve them adequately, leading to false-positive quantitation of INA due to the high endogenous background of NAM in human plasma.

- Solution: This method utilizes a High-Strength Silica (HSS) T3 column chemistry, designed to retain and separate polar compounds, ensuring baseline resolution between INA and NAM.

Why Deuterated Isonicotinamide (INA-d4)?

Using a structural analog (e.g., Isoniazid-d4) is insufficient for this workflow. INA-d4 is required because:

- Co-elution: It co-elutes perfectly with INA, experiencing the exact same moment of ion suppression/enhancement in the electrospray source.
- Compensation: It corrects for variations in protein precipitation recovery, which can be significant for polar analytes in plasma.

Materials & Reagents

Reagent	Grade/Specification	Notes
Isonicotinamide (INA)	Reference Standard (>99%)	Analyte.[1] Store at -20°C.
Isonicotinamide-d4 (INA-d4)	Stable Isotope Standard (>98% isotopic purity)	Internal Standard. 4 Deuteriums on the pyridine ring.
Acetonitrile (ACN)	LC-MS Grade	Precipitation solvent.[2][3]
Formic Acid (FA)	LC-MS Grade	Mobile phase additive.[1][3][4]
Water	LC-MS Grade (Milli-Q)	Mobile phase / Diluent.
Blank Plasma	Human K2EDTA	Free of significant drug interference.

Experimental Protocol

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Phase 1: Preparation of Stock & Working Solutions

Causality: Methanol is chosen for stock preparation to ensure solubility and stability, while water/methanol mixtures are used for working solutions to match the initial mobile phase conditions, preventing peak distortion during injection.

- Primary Stock Solutions (1.0 mg/mL):
  - Weigh 10.0 mg of INA and INA-d4 into separate 10 mL volumetric flasks.
  - Dissolve and dilute to volume with Methanol.[4]
  - Storage: Stable for 3 months at -20°C.
- Intermediate Stock Solution (100 µg/mL):
  - Dilute 100 µL of Primary Stock into 900 µL of Water:Methanol (50:50 v/v).
- Working Standard Solutions (Spiking Solutions):
  - Prepare serial dilutions in Water:Methanol (50:50 v/v) to generate spiking concentrations at 20x the final plasma concentration.
  - Range: 10 ng/mL to 10,000 ng/mL (Final plasma concentrations: 0.5 ng/mL to 500 ng/mL).
- Internal Standard Working Solution (ISWS):
  - Dilute INA-d4 stock to a concentration of 200 ng/mL in 100% Acetonitrile.
  - Note: The IS is prepared in the precipitation solvent (ACN) to combine the spiking and precipitation steps, reducing pipetting error.

Phase 2: Sample Spiking & Preparation

Trustworthiness: This protocol uses a "crash and shoot" approach where the IS is integrated into the precipitation solvent. This ensures that any loss during the protein crash is tracked by the IS.

Step-by-Step Workflow

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- Plasma Thawing: Thaw plasma samples at room temperature and vortex for 10 seconds.
- Aliquot: Transfer 50 µL of plasma into a 1.5 mL centrifuge tube or 96-well plate.
- Calibration/QC Spiking (For Standards only):
  - Add 2.5 µL of the respective Working Standard Solution to the 50 µL plasma aliquot.
  - Note: This keeps the organic solvent load <5%, preventing premature protein precipitation.
- Protein Precipitation (The Critical Step):
  - Add 200 µL of ISWS (INA-d4 in Acetonitrile) to every sample (Standards, QCs, and Unknowns).
  - Mechanism: The 1:4 ratio (Plasma:ACN) ensures >98% protein removal.
- Mixing: Vortex vigorously for 2 minutes (1200 rpm).
- Centrifugation: Centrifuge at 4,000 x g for 10 minutes at 4°C.
- Transfer: Transfer 150 µL of the supernatant to a clean plate/vial.
- Dilution (Optional but Recommended):
  - Add 150 µL of Water (0.1% Formic Acid) to the supernatant.
  - Reasoning: This reduces the solvent strength, allowing the polar INA to focus on the head of the column, improving peak shape.

Phase 3: LC-MS/MS Methodology

Chromatographic Conditions:

- System: UHPLC (e.g., Waters Acquity or Agilent 1290).
- Column: Waters Acquity UPLC HSS T3, 1.8 µm, 2.1 x 100 mm.[5]

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- Why T3? It uses a trifunctional C18 bonding that resists phase collapse in 100% aqueous conditions, essential for retaining polar isomers like INA.

- Mobile Phase A: Water + 0.1% Formic Acid.[1][4]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.[1][2][3]
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Table:

Time (min)	%A	%B	Curve	Event
0.00	98	2	Initial	Load/Focus
1.00	98	2	6	Isocratic hold for polar retention
3.50	60	40	6	Elution of INA/NAM
3.60	5	95	1	Wash
4.50	5	95	1	Wash Hold
4.60	98	2	1	Re-equilibration
6.00	98	2	1	End

MS/MS Parameters (ESI Positive):

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Analyte	Precursor (m/z)	Product (m/z)	Cone (V)	Collision (eV)	Dwell (ms)
Isonicotinamide	123.1	80.1	30	22	50
Isonicotinamide (Conf)	123.1	53.0	30	35	50
INA-d4 (IS)	127.1	84.1	30	22	50
Nicotinamide (Monitor)	123.1	80.1	30	22	50

Note: Monitor Nicotinamide to confirm chromatographic separation. It should elute slightly later than INA on the HSS T3 column.

Visual Workflow & Logic

The following diagram illustrates the self-validating extraction logic. The IS is added during precipitation, locking in the ratio of Analyte:IS before any physical losses occur.

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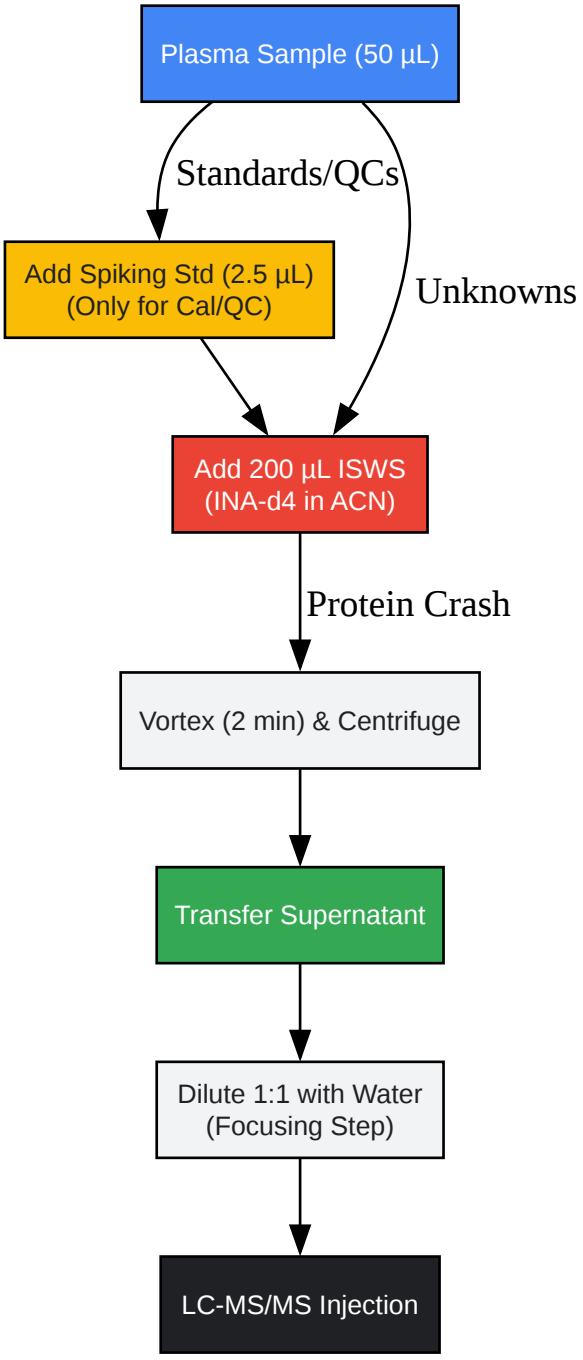

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Figure 1: Protein Precipitation Workflow with Integrated Internal Standard Spiking.

Validation & Troubleshooting

Self-Validating Checks

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- Isomer Resolution: Inject a mixture of INA and NAM during system suitability. The resolution (

) must be

  . If peaks merge, lower the initial %B or increase the equilibration time.

- IS Interference: Inject a "Double Blank" (Plasma without Analyte or IS) and a "Blank + IS" (Plasma with IS only).
  - Requirement: The analyte channel (123.1 > 80.[2]1) in the "Blank + IS" sample must show <20% of the LLOQ signal. If high signal is observed, check the isotopic purity of your INA-d4 source (it may contain d0 impurities).

Common Pitfalls

- Ion Suppression: Phospholipids can co-elute with INA. The HSS T3 column usually separates them (phospholipids elute late, during the 95% B wash). Ensure the wash step (3.60 - 4.50 min) is robust.
- Cross-Talk: Ensure the mass spectrometer resolution is set to "Unit" or "High" to prevent overlap between the d0 and d4 isotopes, although a 4 Da mass difference is usually sufficient.

References

- European Medicines Agency (EMA).Guideline on bioanalytical method validation. (2011). Validates the requirement for IS use in LC-MS. Link
- US Food and Drug Administration (FDA).Bioanalytical Method Validation Guidance for Industry. (2018). Establishes acceptance criteria for chromatographic separation and IS response. Link
- Qi, W., et al. "Determination of nicousamide in human plasma by liquid chromatography-tandem mass spectrometry."[6] Journal of Pharmaceutical and Biomedical Analysis 77 (2013): 158-162.[6] Demonstrates LC-MS conditions for pyridine-carboxamide derivatives. Link

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- Liu, J., et al. "Simultaneous quantification of niacin and its three main metabolites in human plasma by LC-MS/MS." Journal of Chromatography B (2012). Provides basis for separation of nicotinamide-related isomers.[1][2][3] Link

- Hara, N., et al. "Nicotinamide Phosphoribosyltransferase/Visfatin Does Not Catalyze Nicotinamide Mononucleotide Formation in Blood Plasma."[7] PLOS One (2011). Discusses stability and endogenous levels of nicotinamide metabolites. Link

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Sources

- 1. bevital.no [bevital.no]
- 2. Simultaneous determination of nicotinamide and N1 -methylnicotinamide in human serum by LC-MS/MS to associate their serum concentrations with obesity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. A high-throughput LC–MS/MS method for simultaneous determination of isoniazid, ethambutol and pyrazinamide in human plasma - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Determination of nicousamide in human plasma by liquid chromatography-tandem mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Nicotinamide Phosphoribosyltransferase/Visfatin Does Not Catalyze Nicotinamide Mononucleotide Formation in Blood Plasma | PLOS One [journals.plos.org]
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